

Structural Activity Relationship (SAR) of Tetrahydropyrimidinyl Anilines: A Comparative Technical Guide

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Compound of Interest

Compound Name: 4-(1,4,5,6-Tetrahydropyrimidin-2-yl)aniline
CAS No.: 129545-66-0
Cat. No.: B174197

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Executive Summary: The Scaffold at a Glance

Tetrahydropyrimidinyl anilines represent a transition from flat, aromatic kinase inhibitors to sp^3 -rich, three-dimensional scaffolds. Unlike the planar 4-anilinopyrimidines (e.g., Gefitinib, Osimertinib) that dominate the EGFR inhibitor landscape, the 1,2,3,4-tetrahydropyrimidine (THPM) core adopts a screw-boat conformation. This non-planar geometry allows for specific binding modes in hydrophobic pockets distinct from the ATP-binding clefts of kinases, such as the allosteric site of Eg5.

Core Comparison: Aromatic vs. Tetrahydro Scaffolds

Feature	Aromatic Anilinopyrimidines	Tetrahydropyrimidinyl Anilines (THPMs)
Primary Target Class	Tyrosine Kinases (EGFR, CDK, JAK)	Kinesins (Eg5), Ca ²⁺ Channels, niche Kinases
Binding Mode	Type I/II ATP-competitive (Hinge binders)	Allosteric / Hydrophobic pocket binders
Geometry	Planar (2D)	Screw-boat / Half-chair (3D)
Chirality	Achiral (usually)	Chiral at C4 (Critical for activity)
Metabolic Stability	High (aromatic stability)	Moderate (susceptible to oxidation/hydrolysis)

Structural Activity Relationship (SAR) Analysis

The SAR of tetrahydropyrimidinyl anilines is defined by four critical vectors around the pyrimidine core. The "aniline" moiety typically refers to the aryl group at the C4 position or an amine substituent at C2.

The C4-Aryl "Aniline" Vector (Critical for Potency)

The C4 position is the stereogenic center driving biological activity.

- Role: Fits into the hydrophobic sub-pocket (e.g., Trp127 in Eg5).
- SAR Rule:
 - Substitution: Para-substitution on the C4-phenyl ring (e.g., -OH, -OMe) generally decreases activity compared to unsubstituted or meta-substituted analogs.
 - Electronics: Electron-withdrawing groups (e.g., -NO₂, -CF₃) at the meta position enhance potency by influencing the ring puckering and interaction with hydrophobic residues.
 - Chirality: The (S)-enantiomer is typically the eutomer (active form) for Eg5 inhibition (e.g., Monastrol), whereas the (R)-enantiomer is often inactive or acts on calcium channels.

The N1 & N3 Positions (The Urea/Thiourea Motif)

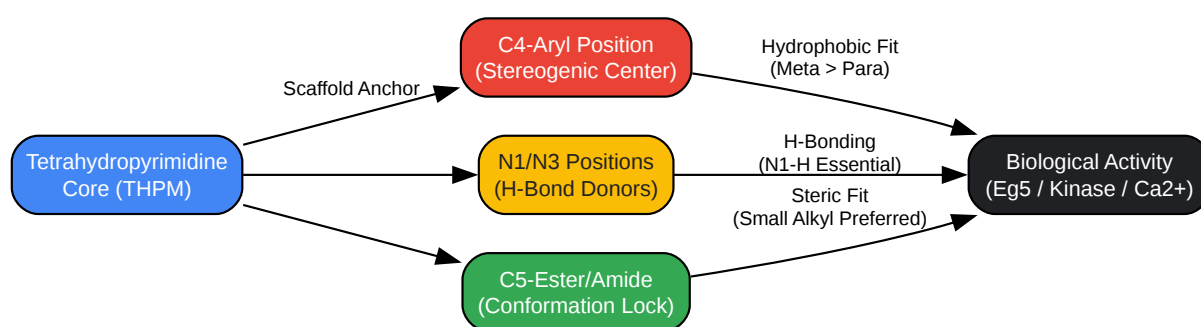
- Role: Hydrogen bond donors/acceptors.
- SAR Rule:
 - N1-H: Essential for hydrogen bonding with the protein backbone (e.g., Glu118 in Eg5). Alkylation at N1 abolishes activity.
 - C2=S vs. C2=O: Thiourea (C=S) derivatives (Monastrol-like) are generally more potent Eg5 inhibitors than their Urea (C=O) counterparts. However, Urea derivatives show better solubility and metabolic stability.

C5 & C6 Vectors (Modulation & Solubility)

- C5-Ester: Essential for locking the conformation. Bulky esters (e.g., isopropyl) can improve hydrophobic contacts but may reduce solubility.
- C6-Methyl: A small alkyl group (Methyl) is preferred. Larger groups introduce steric clash.

Visualization: SAR & Signaling Pathways

Figure 1: SAR Logic of Tetrahydropyrimidinyl Anilines



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Caption: SAR map illustrating the critical vectors (C4, N1, C5) determining the biological efficacy of THPM scaffolds.

Performance Comparison Data

The following table contrasts a representative Tetrahydropyrimidinyl Aniline (Monastrol Analog) against a standard Aromatic Anilinopyrimidine (Erlotinib/Osimertinib class) and a Dihydropyrimidine.

Metric	Tetrahydropyrimidine (e.g., Monastrol)	Aromatic Anilinopyrimidine (e.g., Erlotinib)	Dihydropyridine (e.g., Nifedipine)
Primary Mechanism	Allosteric Eg5 Inhibition (Mitotic Arrest)	ATP-Competitive EGFR Inhibition	L-Type Ca ²⁺ Channel Blockade
IC ₅₀ (Primary Target)	14 µM (Eg5)	< 0.02 µM (EGFR)	~0.1 µM (Ca ²⁺)
Selectivity Profile	High for Kinesins; Low for Kinases	High for Kinase Family (Promiscuous)	High for Ca ²⁺ Channels
Solubility (LogP)	Moderate (2.0 - 3.0)	Moderate to High (3.0 - 4.0)	Moderate (2.0 - 4.0)
Cellular Effect	Monoastral phenotype (Rosettes)	G1 Arrest / Apoptosis	Vasodilation

Key Insight: While Tetrahydropyrimidines are significantly less potent kinase inhibitors than aromatic anilines, they offer a completely orthogonal mechanism of action (kinesin inhibition) useful in overcoming kinase-inhibitor resistance.

Experimental Protocols

Protocol A: Synthesis via Biginelli Reaction (Standardized)

A self-validating protocol for generating C4-substituted tetrahydropyrimidines.

- Reagents: Mix Benzaldehyde derivative (1.0 mmol), Ethyl acetoacetate (1.0 mmol), and Thiourea/Urea (1.5 mmol).

- Catalyst: Add TMSCl (Trimethylsilyl chloride, 0.5 mmol) or Yb(OTf)₃ (5 mol%) as a Lewis acid catalyst.
- Solvent: Acetonitrile (MeCN) or Ethanol (EtOH).
- Reaction: Reflux at 80°C for 4–6 hours. Monitor via TLC (30% EtOAc/Hexane).
- Workup: Cool to room temperature. Pour into crushed ice. Filter the precipitate.
- Purification: Recrystallize from hot Ethanol.
- Validation: ¹H NMR should show a doublet at ~5.2 ppm (C4-H) and a singlet at ~2.3 ppm (C6-CH₃).

Protocol B: Eg5 Kinesin Inhibition Assay

Used to quantify the efficacy of the tetrahydropyrimidinyl scaffold.[\[1\]](#)

- Preparation: Prepare Motor Domain of human Eg5 (1-370 aa) in 25 mM PIPES buffer.
- Substrate: Add microtubules (paclitaxel-stabilized) and ATP (1 mM).
- Inhibitor: Incubate with test compound (0.1 μM – 100 μM) for 15 mins.
- Detection: Measure ATPase activity using a Pyruvate Kinase/Lactate Dehydrogenase (PK/LDH) coupled assay.
- Readout: Monitor absorbance decrease at 340 nm (NADH oxidation).
- Calculation: Plot % Inhibition vs. Log[Concentration] to determine IC₅₀.

References

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Sources

- [1. US11680068B2 - Compounds useful as RET inhibitors - Google Patents \[patents.google.com\]](#)
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